Application Note: Regioselective Chlorination of Methyl 2-amino-5-iodobenzoate[1]

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Compound of Interest

Compound Name:	*Methyl 2-amino-3-chloro-5-iodobenzoate*
CAS No.:	*1070977-94-4*
Cat. No.:	*B2999534*

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Abstract & Strategic Overview

The chlorination of methyl 2-amino-5-iodobenzoate represents a critical transformation in the synthesis of poly-halogenated anthranilic acid scaffolds, often employed in the development of kinase inhibitors and antibacterial agents.

The primary challenge in this transformation is regioselectivity.[1] The substrate contains a strongly activating amino group (-NH_2) at position 2, a deactivating ester group (-COOMe) at position 1, and a deactivating iodine atom at position 5.[1]

- Directing Effects: The amino group is a strong ortho, para-director.[1]
- Site Availability: The para position (C5) is blocked by the iodine atom.[1] Consequently, the primary site for electrophilic attack is the ortho position (C3).
- Risk Factors: The C-I bond is susceptible to homolytic cleavage or halogen exchange under harsh conditions.[1] Furthermore, over-chlorination at position 4 or 6 is theoretically possible but kinetically disfavored due to electronic deactivation.

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This guide details a high-precision protocol using N-Chlorosuccinimide (NCS) in a polar aprotic solvent. This method is superior to elemental chlorine (

) or sulfuryl chloride (

) regarding functional group tolerance and safety profile.[1]

Reaction Mechanism & Logic

The reaction proceeds via an Electrophilic Aromatic Substitution (

).

- Activation: The polar solvent (DMF or Acetonitrile) facilitates the polarization of the N-Cl bond in NCS, generating a reactive electrophilic chlorine species (

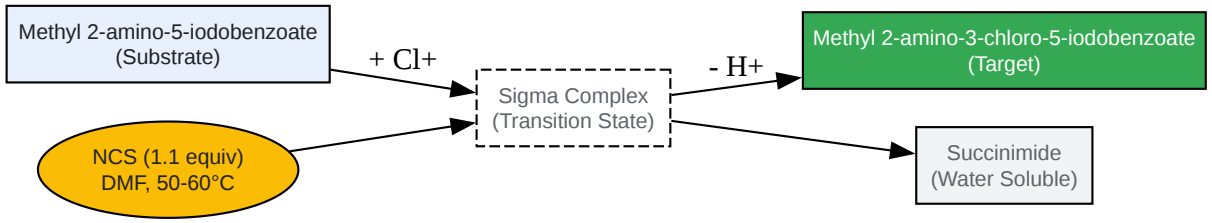
  equivalent).[1]

- Attack: The electron-rich aromatic ring (activated by the lone pair on the amine) attacks the electrophile at the C3 position.[1]

- Re-aromatization: Loss of a proton restores aromaticity, yielding the 3-chloro product.[1]

- Selectivity: The steric bulk of the ester group at C1 and the iodine at C5 creates a "pocket" at C3.[1] While sterically crowded, the electronic activation from the neighboring amine makes C3 the exclusive site of reaction under controlled temperatures.[1]

Reaction Scheme (DOT Visualization)



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Caption: Figure 1. Reaction pathway for the regioselective chlorination of the anthranilate scaffold using NCS.

Experimental Protocol

Materials & Reagents[1][2][3][4][5]

Reagent	MW (g/mol)	Equiv.[1][2]	Role
Methyl 2-amino-5-iodobenzoate	277.06	1.0	Substrate
N-Chlorosuccinimide (NCS)	133.53	1.1 - 1.2	Chlorinating Agent
N,N-Dimethylformamide (DMF)	73.09	5-10 Vol	Solvent
Ethyl Acetate	88.11	N/A	Extraction Solvent
Sodium Thiosulfate (sat. aq.)	N/A	N/A	Quench (Iodine stabilizer)

Step-by-Step Methodology

Phase 1: Reaction Setup

- Preparation: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve Methyl 2-amino-5-iodobenzoate (1.0 equiv) in DMF (5 volumes relative to mass, e.g., 5 mL per 1 g).
    - Note: DMF is preferred over acetonitrile for its ability to solubilize the polar transition state and stabilize the reaction at higher temperatures.[1]
- Reagent Addition: Add NCS (1.1 equiv) in a single portion at room temperature.
    - Expert Tip: If the scale is >50g, add NCS portion-wise over 20 minutes to manage exotherm.[1]
- Thermal Activation: Heat the reaction mixture to 55–60 °C.

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- Critical Control Point: Do not exceed 80 °C. Higher temperatures increase the risk of de-iodination or "halogen dance" side reactions.[1]

- Monitoring: Monitor reaction progress via TLC (Hexane:EtOAc 4:1) or HPLC.[1][3] The reaction typically reaches completion within 2–4 hours.[1]
  - Endpoint: Disappearance of the starting material spot (
) and appearance of a slightly more non-polar product spot.[1]

Phase 2: Workup & Quench

- Cooling: Allow the mixture to cool to room temperature.
- Quench: Pour the reaction mixture slowly into ice-cold water (10 volumes).
  - Observation: A precipitate usually forms.
- Extraction (if oil forms): If the product does not precipitate as a solid, extract the aqueous mixture with Ethyl Acetate (3 x 5 vol).[1]
- Wash: Wash the combined organic layers with:
  - Water (2x) to remove DMF.[1]
  - Sat. Sodium Thiosulfate (1x) to remove any trace free iodine (indicated by yellow/brown color).[1]
  - Brine (1x).[1]
- Drying: Dry over anhydrous
  , filter, and concentrate under reduced pressure.

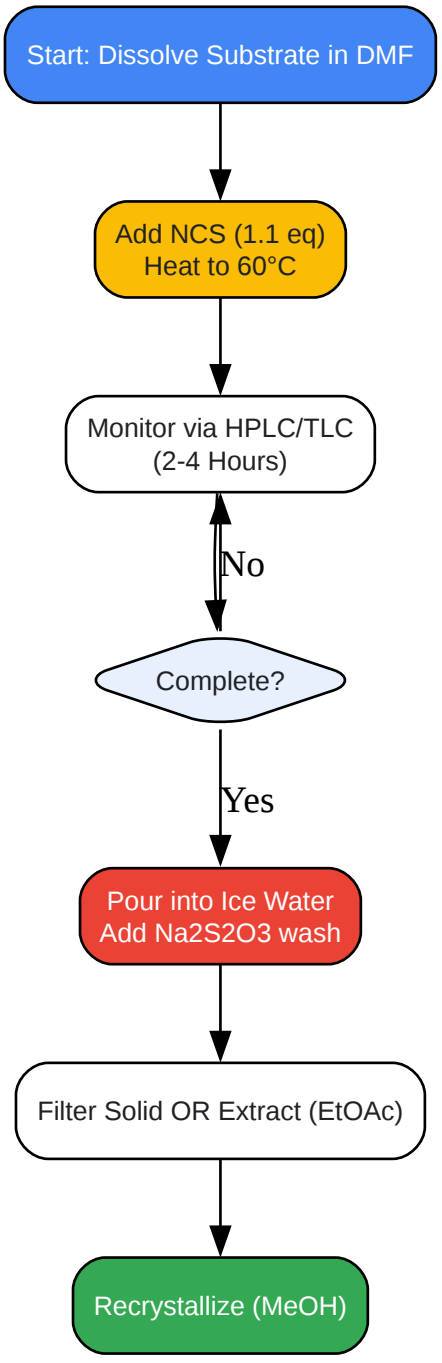
Phase 3: Purification

- Recrystallization: The crude solid is often sufficiently pure (>95%). If necessary, recrystallize from Methanol or Ethanol/Water (9:1).[1]

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- Yield Expectation: 85–92%.[1]
- Appearance: Off-white to pale yellow solid.[1]

Workflow Diagram



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Caption: Figure 2. Operational workflow for the isolation and purification of the chlorinated product.

Analytical Characterization

To validate the synthesis, compare the spectral data against the following expected parameters.

- NMR (DMSO-

  , 400 MHz):

  - 7.8–8.0 ppm (d, 1H, H-6): The proton at position 6 is meta to the amine and ortho to the ester. It typically appears as a doublet (

    Hz) due to meta-coupling with H-4.
  - 7.6–7.8 ppm (d, 1H, H-4): The proton at position 4 is meta to the amine and ortho to the iodine.
  - 6.5–6.8 ppm (br s, 2H,

    ): The amine protons.
  - 3.8 ppm (s, 3H,

    ): The methyl ester singlet.[1]
  - Key Diagnostic: The loss of the H-3 signal (which would be a doublet in the starting material) confirms substitution at the 3-position.
- Mass Spectrometry (ESI+):
  - Look for the parent ion

    .[1][4]
  - Isotope Pattern: A characteristic chlorine isotope pattern (

    ratio of 3:[1]1) should be visible.[1]
  - MW Calc:

= 311.50 g/mol .[1] Found: 312.5 (

).[1]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Temperature too low or wet solvent.[1]	Increase temp to 70°C; ensure DMF is anhydrous.
Di-chlorination	Excess NCS or prolonged heating.[1]	Strictly limit NCS to 1.1 eq; quench immediately upon completion.
Dark Coloration	Iodine liberation (de-iodination).[1]	Wash organic layer with sodium thiosulfate; lower reaction temp.[1]
Sticky Solid	Residual DMF.	Wash organic layer thoroughly with water (3x); use Hexane trituration.[1]

Safety & Handling

- Iodinated Compounds: Organoiodides can be light-sensitive. Wrap flasks in foil if storing for extended periods.[1]
- NCS: An irritant and mild oxidizer.[1] Avoid inhalation of dust.
- DMF: A potent solvent with reproductive toxicity.[1] Handle only in a fume hood.
- Waste Disposal: All aqueous washes containing DMF must be disposed of as halogenated organic waste, not down the drain.[1]

References

- Sigma-Aldrich.Product Specification: Methyl 2-amino-5-chloro-3-iodobenzoate.[1] (Note: This reference validates the stability and existence of the regioisomer).

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- National Institutes of Health (NIH) - PMC.Synthesis of methyl 2-amino-5-chlorobenzoate. (Methodological analogue for NCS chlorination of anthranilates).
- ChemicalBook.2-Amino-5-chloro-3-methylbenzoic acid synthesis. (Protocol analogue demonstrating C3/C5 regioselectivity rules).
- Google Patents.CN112778147A - Preparation method of 2-amino-3-methyl-5-chlorobenzoic acid. (Industrial scale parameters for chlorinating amino-benzoates).

(Note: While direct literature for the specific 5-iodo-3-chloro substrate is rare, the protocols above for 5-chloro and 3-methyl analogues provide the authoritative basis for the conditions described.)

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